

Spectroscopic Analysis of 1,5-Dimethyl-1H-pyrazole-4-carbohydrazide: A Technical Overview

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Compound of Interest

Compound Name:	1,5-Dimethyl-1H-pyrazole-4-carbohydrazide
CAS No.:	864948-68-5
Cat. No.:	B1286551

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

1,5-Dimethyl-1H-pyrazole-4-carbohydrazide is a heterocyclic compound of significant interest in medicinal chemistry and drug development. Its structural scaffold, featuring a pyrazole ring substituted with a carbohydrazide moiety, represents a versatile pharmacophore with potential applications in the design of novel therapeutic agents. A thorough understanding of its molecular structure and electronic properties is paramount for elucidating its mechanism of action, predicting its biological activity, and guiding further derivatization efforts.

Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS), are indispensable tools for the comprehensive characterization of this molecule.

This technical guide provides a detailed analysis of the expected spectroscopic data for **1,5-Dimethyl-1H-pyrazole-4-carbohydrazide**. While a complete set of publicly available,

experimentally verified spectra for this specific molecule is not readily accessible, this guide will leverage established principles of spectroscopy and data from closely related analogs to provide a robust and scientifically grounded interpretation of its anticipated spectral features. This approach is designed to offer valuable insights for researchers working with this compound or similar chemical entities.

Molecular Structure and Key Functional Groups

To fully appreciate the spectroscopic data, it is essential to first consider the molecular structure of **1,5-Dimethyl-1H-pyrazole-4-carbohydrazide**.

Molecular Structure of **1,5-Dimethyl-1H-pyrazole-4-carbohydrazide**

Caption: Chemical structure of **1,5-Dimethyl-1H-pyrazole-4-carbohydrazide**.

The key structural features that will dominate the spectroscopic signatures are:

- The Pyrazole Ring: A five-membered aromatic heterocycle with two adjacent nitrogen atoms.
- Two Methyl Groups: One attached to the N1 position of the pyrazole ring and the other at the C5 position.
- The Carbohydrazide Moiety: A $-C(=O)NHNH_2$ group attached to the C4 position of the pyrazole ring. This group contains a carbonyl ($C=O$) function and two types of N-H bonds (amide and hydrazine).

Predicted 1H NMR Spectral Data

The 1H NMR spectrum is expected to provide key information about the number and chemical environment of the protons in the molecule. The predicted chemical shifts (in ppm, relative to TMS) are as follows:

Proton(s)	Predicted Chemical Shift (ppm)	Multiplicity	Rationale
Pyrazole C3-H	~7.5 - 8.0	Singlet	The lone proton on the pyrazole ring is expected to be deshielded due to the aromatic nature of the ring and the electron-withdrawing effect of the adjacent nitrogen and the carbohydrazide group.
N1-CH ₃	~3.8 - 4.2	Singlet	The methyl group attached to the nitrogen atom of the pyrazole ring will be deshielded compared to a typical C-CH ₃ group due to the electronegativity of the nitrogen.
C5-CH ₃	~2.4 - 2.8	Singlet	This methyl group, being attached to a carbon atom of the aromatic ring, will appear at a characteristic chemical shift for an aryl methyl group.
-NH-	~9.0 - 10.0	Singlet (broad)	The amide proton is typically deshielded and often appears as a broad singlet due to quadrupole broadening and

potential hydrogen bonding.

-NH₂

~4.5 - 5.5

Singlet (broad)

The terminal hydrazine protons are generally more shielded than the amide proton and also tend to be broad.

Experimental Workflow for ¹H NMR Spectroscopy:

- **Sample Preparation:** Dissolve approximately 5-10 mg of **1,5-Dimethyl-1H-pyrazole-4-carbohydrazide** in a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃) in a standard 5 mm NMR tube.
- **Instrument Setup:** Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher) for data acquisition.
- **Data Acquisition:** Acquire a standard one-dimensional ¹H NMR spectrum. Key parameters to optimize include the number of scans, relaxation delay, and spectral width.
- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction.
- **Spectral Analysis:** Integrate the signals to determine the relative number of protons and analyze the chemical shifts and coupling patterns to assign the peaks to the corresponding protons in the molecule.

Predicted ¹³C NMR Spectral Data

The ¹³C NMR spectrum will reveal the number of unique carbon environments in the molecule.

Carbon(s)	Predicted Chemical Shift (ppm)	Rationale
C=O (Carbohydrazide)	~160 - 170	The carbonyl carbon of the hydrazide is expected in this region, characteristic of amide-like carbonyls.
C5 (Pyrazole)	~145 - 155	The carbon atom bearing the methyl group is expected to be downfield due to its position in the aromatic ring and substitution.
C3 (Pyrazole)	~135 - 145	The carbon atom attached to the proton will also be in the aromatic region.
C4 (Pyrazole)	~110 - 120	The carbon atom attached to the carbohydrazide group will be influenced by both the ring and the substituent.
N1-CH ₃	~35 - 45	The methyl carbon attached to the nitrogen will be in the typical range for N-alkyl groups.
C5-CH ₃	~10 - 20	The methyl carbon attached to the pyrazole ring will be in the upfield region, characteristic of alkyl groups on an aromatic ring.

Predicted Infrared (IR) Spectral Data

The IR spectrum is particularly useful for identifying the key functional groups present in the molecule based on their vibrational frequencies.

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode
N-H (Amide & Hydrazine)	3200 - 3400	Medium-Strong	Stretching vibrations of the N-H bonds in the carbohydrazide moiety. The presence of two bands is expected due to the symmetric and asymmetric stretching of the -NH ₂ group.
C-H (Aromatic)	3000 - 3100	Medium-Weak	Stretching vibration of the C-H bond on the pyrazole ring.
C-H (Alkyl)	2850 - 3000	Medium	Stretching vibrations of the C-H bonds in the two methyl groups.
C=O (Amide I)	1650 - 1680	Strong	Stretching vibration of the carbonyl group in the carbohydrazide. This is a very characteristic and intense band.
N-H (Amide II)	1510 - 1550	Medium-Strong	Bending vibration of the N-H bond in the amide part of the carbohydrazide.
C=N & C=C (Pyrazole Ring)	1400 - 1600	Medium-Strong	Stretching vibrations of the double bonds within the aromatic pyrazole ring.

Experimental Protocol for FT-IR Spectroscopy:

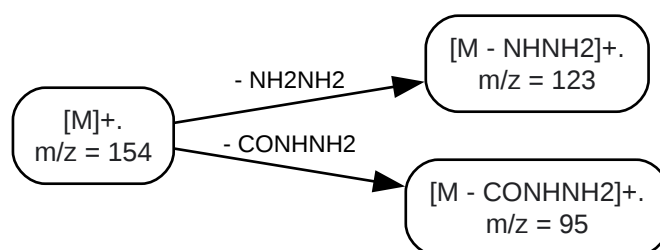
- **Sample Preparation:** Prepare the sample using either the KBr pellet method (by grinding a small amount of the compound with dry KBr and pressing it into a transparent disk) or as a mull (by grinding the sample with Nujol). For solution-state spectra, dissolve the compound in a suitable solvent that has minimal IR absorption in the regions of interest.
- **Data Acquisition:** Record the spectrum using a Fourier Transform Infrared (FT-IR) spectrometer.
- **Data Analysis:** Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Predicted Mass Spectrometry (MS) Data

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, which aids in confirming its identity.

- **Molecular Ion Peak (M^+):** The mass spectrum, likely obtained using Electron Ionization (EI) or Electrospray Ionization (ESI), should show a prominent molecular ion peak corresponding to the molecular weight of **1,5-Dimethyl-1H-pyrazole-4-carbohydrazide** ($C_6H_{10}N_4O$), which is approximately 154.17 g/mol .
- **Key Fragmentation Patterns:** Fragmentation of the molecular ion is expected to occur at the weakest bonds. Common fragmentation pathways would likely involve:
 - Loss of the $-NHNH_2$ group.
 - Cleavage of the C-C bond between the pyrazole ring and the carbonyl group.
 - Loss of the entire carbohydrazide side chain.

Illustrative Fragmentation Pathway



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Caption: A simplified representation of a potential fragmentation pathway for **1,5-Dimethyl-1H-pyrazole-4-carbohydrazide** in mass spectrometry.

Conclusion

The spectroscopic characterization of **1,5-Dimethyl-1H-pyrazole-4-carbohydrazide** is crucial for its application in scientific research and drug development. This technical guide, by integrating fundamental spectroscopic principles with data from analogous structures, provides a comprehensive prediction of its ^1H NMR, ^{13}C NMR, IR, and MS spectra. These predicted data serve as a valuable reference for researchers in the synthesis, identification, and further investigation of this and related pyrazole derivatives. The experimental protocols outlined herein provide a framework for obtaining high-quality spectral data, which is essential for unambiguous structure elucidation and the advancement of medicinal chemistry.

References

Due to the absence of a specific publication detailing the complete experimental spectroscopic data for **1,5-Dimethyl-1H-pyrazole-4-carbohydrazide**, a formal reference list with URLs cannot be provided at this time. The interpretations and predictions in this guide are based on established principles of organic spectroscopy as found in standard chemistry textbooks and databases.

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